

Essential Safety and Operational Guide for 2-(4-Bromophenoxy)tetrahydro-2H-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(4-Bromophenoxy)tetrahydro-
2H-pyran

Cat. No.: B1275125

[Get Quote](#)

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-(4-Bromophenoxy)tetrahydro-2H-pyran**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound, minimizing risks and establishing a secure laboratory environment.

Chemical Profile and Hazards:

2-(4-Bromophenoxy)tetrahydro-2H-pyran is a halogenated heterocycle commonly used as a building block in organic synthesis. While it is a non-combustible solid, it presents potential health hazards upon exposure. The primary hazards associated with this chemical are irritation to the skin, eyes, and respiratory system.[1][2]

Hazard Identification:

Hazard Statement	GHS Classification	Precautionary Statement
Causes skin irritation	Skin Irritation (Category 2)	H315
Causes serious eye irritation	Eye Irritation (Category 2A)	H319
May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)	H335

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent direct contact and inhalation. The following equipment should be worn at all times when handling **2-(4-Bromophenoxy)tetrahydro-2H-pyran**:

Protection Type	Specification	Standard
Eye Protection	Safety glasses with side-shields or goggles. A face shield is recommended when handling larger quantities.	NIOSH (US) or EN 166 (EU) approved. [2] [3]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after handling. [4]	---
Respiratory Protection	A NIOSH-approved N95 respirator or equivalent is required if ventilation is inadequate or for handling fine powders. [3]	---
Body Protection	A laboratory coat or coveralls should be worn. For larger quantities or when there is a risk of splashing, a chemical-resistant apron is advised.	---

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a well-ventilated work area, preferably a chemical fume hood.[\[1\]](#)

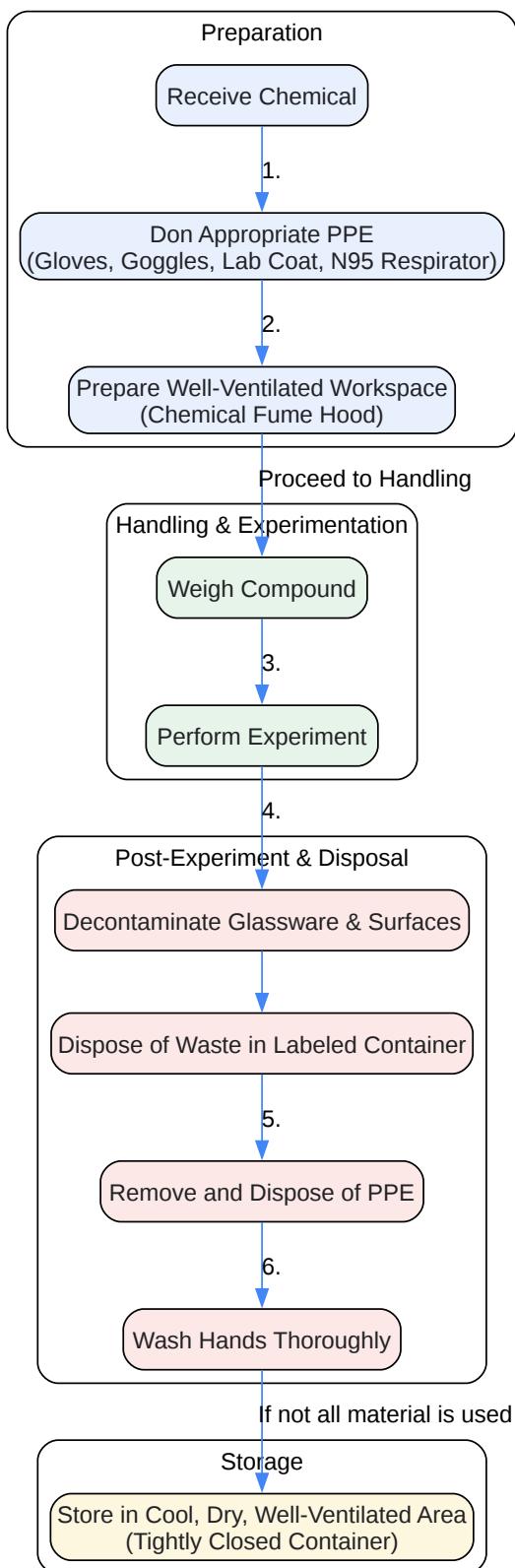
- Verify that an eyewash station and safety shower are readily accessible.[1][3]
- Don the appropriate PPE as specified in the table above.
- Handling:
 - Avoid direct contact with skin, eyes, and clothing.[1]
 - Avoid inhalation of dust or vapors.[5]
 - Use only non-sparking tools if there is any potential for dust accumulation.
 - Keep the container tightly closed when not in use.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][3]
 - The storage area should be clearly labeled, and access should be restricted to authorized personnel.
 - Keep containers tightly sealed to prevent contamination and leakage.[5]
- Spill Management:
 - In case of a spill, evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[4][5]
 - Prevent the spilled material from entering drains or waterways.[1]
- First Aid Measures:
 - After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.

[1][5]

- After skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, seek medical advice.[1][5]
- After inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[1]
- After ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]
- Disposal:
 - Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.
 - This material should be disposed of through a licensed professional waste disposal service.[1][4] Do not allow the product to enter drains.[1]

Experimental Workflow Diagram

The following diagram illustrates the standard operating procedure for safely handling **2-(4-Bromophenoxy)tetrahydro-2H-pyran** from receipt to disposal.

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **2-(4-Bromophenoxy)tetrahydro-2H-pyran**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. aksci.com [aksci.com]
- 2. angenechemical.com [angenechemical.com]
- 3. fishersci.com [fishersci.com]
- 4. aaronchem.com [aaronchem.com]
- 5. combi-blocks.com [combi-blocks.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-(4-Bromophenoxy)tetrahydro-2H-pyran]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1275125#personal-protective-equipment-for-handling-2-4-bromophenoxy-tetrahydro-2h-pyran>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com